

# 3-Iodophenyl Acetate: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Iodophenyl acetate**

Cat. No.: **B1338775**

[Get Quote](#)

For Immediate Release:

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-iodophenyl acetate**, a halogenated aromatic ester with potential applications in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource of its known characteristics, synthesis, and safety information.

## Core Chemical Properties

**3-Iodophenyl acetate**, with the CAS number 42861-71-2, is an organic compound with the molecular formula  $C_8H_7IO_2$ .<sup>[1][2]</sup> It has a molecular weight of approximately 262.04 g/mol .<sup>[1]</sup> While comprehensive experimental data on its physical properties remains limited, some sources provide predicted values.

Property	Value	Reference
CAS Number	42861-71-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	262.04 g/mol	<a href="#">[1]</a>
Physical State	Not definitively available	<a href="#">[1]</a>
Melting Point	Not definitively available	<a href="#">[1]</a>
Boiling Point	Not definitively available	<a href="#">[1]</a>
Density	Not definitively available	<a href="#">[1]</a>
Solubility	Not definitively available	<a href="#">[1]</a>

## Synthesis and Reactivity

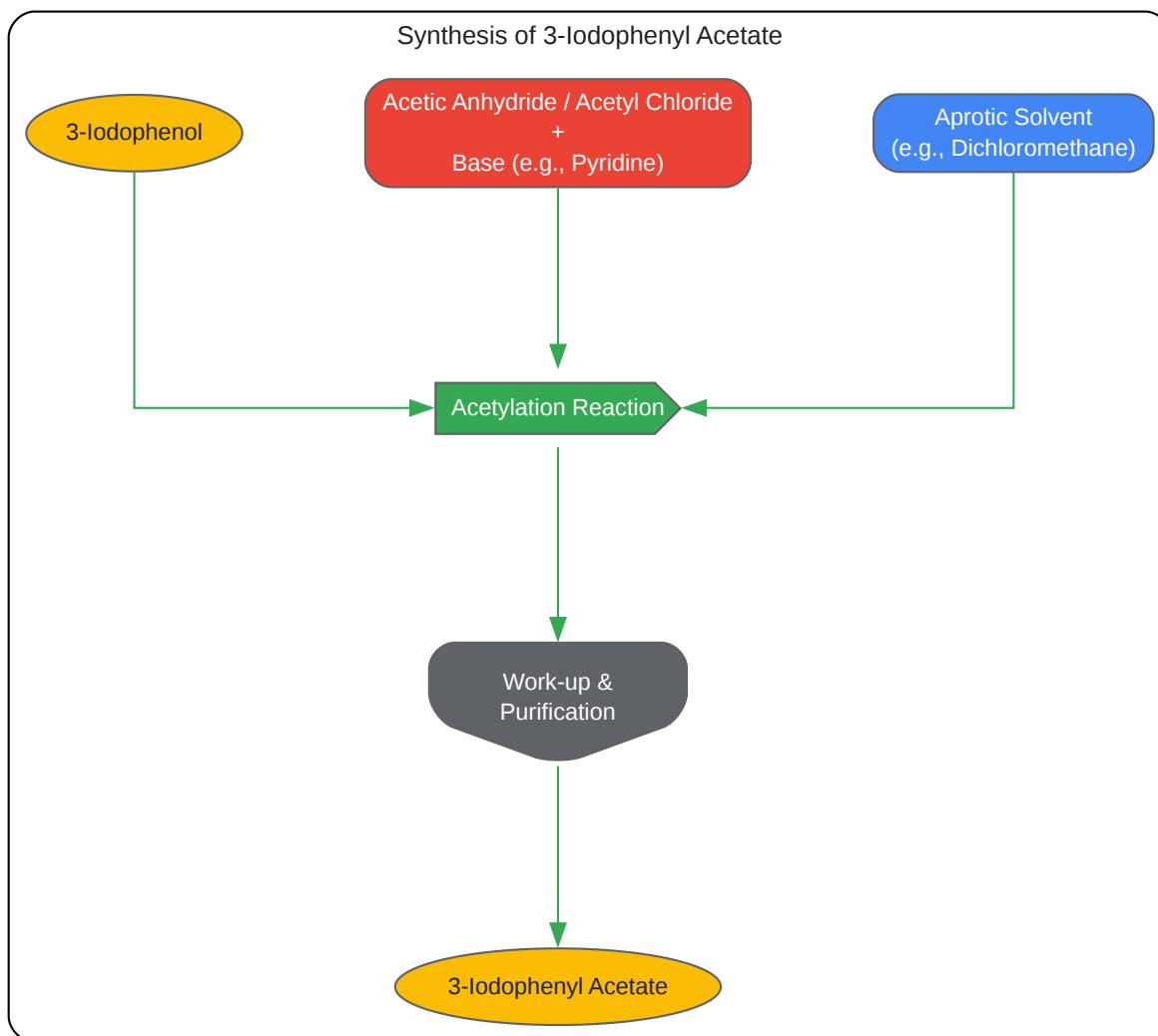
### Synthesis:

A general and widely applicable method for the synthesis of **3-iodophenyl acetate** involves the esterification of 3-iodophenol.<sup>[3]</sup> This reaction is typically carried out by treating 3-iodophenol with an acetylating agent, such as acetic anhydride or acetyl chloride, in the presence of a base like triethylamine or pyridine.<sup>[3]</sup> The reaction can be performed in a suitable aprotic solvent, for instance, dichloromethane or tetrahydrofuran.<sup>[3]</sup>

A generalized experimental protocol for this acetylation is as follows:

- Reaction Setup: Dissolve 3-iodophenol (1 equivalent) in an appropriate aprotic solvent.
- Addition of Reagents: Add a slight excess of a base (e.g., triethylamine, 1.1-1.5 equivalents). The mixture is then cooled, typically in an ice bath, before the slow addition of the acetylating agent (e.g., acetic anhydride, 1.1-1.2 equivalents).
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).

- Work-up and Purification: Once the reaction is complete, it is quenched with water or a dilute aqueous acid. The product is then extracted into an organic solvent. The organic layer is washed, dried, and concentrated under reduced pressure to yield the crude **3-iodophenyl acetate**. Further purification can be achieved through techniques such as chromatography or recrystallization.[3]



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of **3-iodophenyl acetate**.

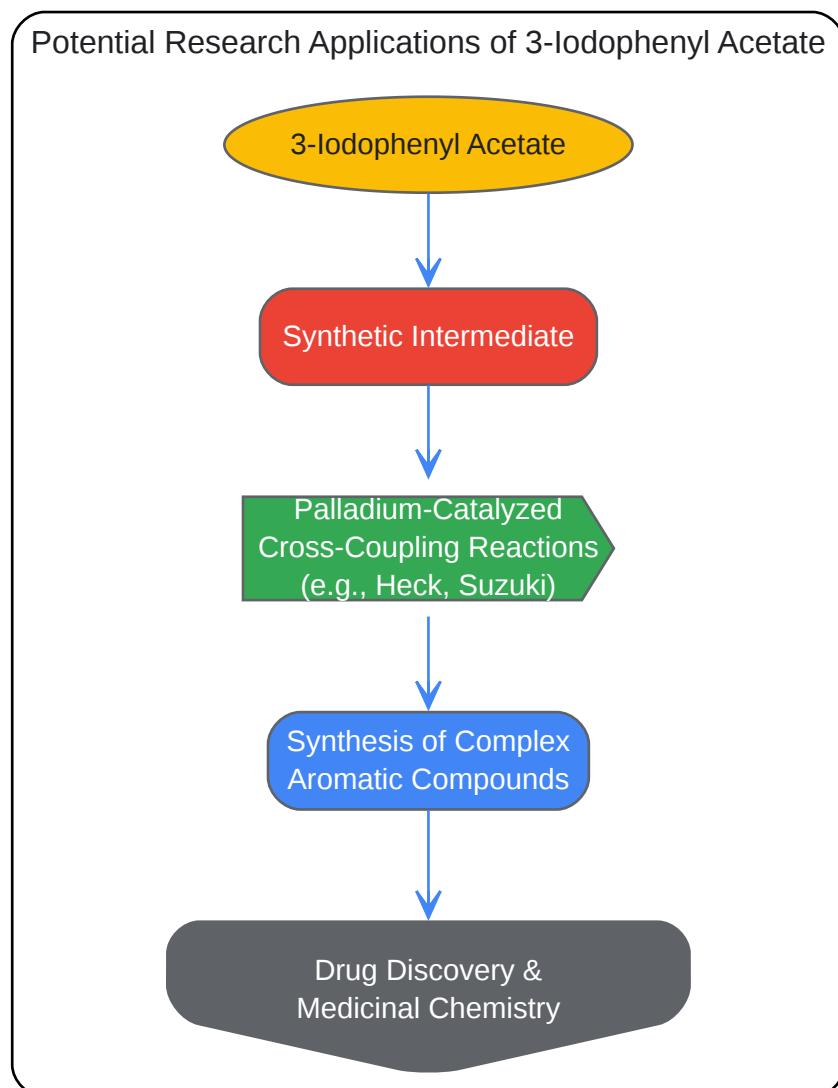
Reactivity:

**3-Iodophenyl acetate** is stable under recommended storage and handling temperatures and pressures.<sup>[1]</sup> However, it is incompatible with strong oxidizing agents.<sup>[1]</sup> The carbon-iodine bond in **3-iodophenyl acetate** can serve as a reactive site for various organic transformations, most notably palladium-catalyzed cross-coupling reactions such as the Heck reaction.<sup>[4]</sup> This reactivity allows for the introduction of various substituents at the 3-position of the phenyl ring, making it a potentially useful building block in the synthesis of more complex molecules.<sup>[4][5]</sup>

## Applications in Research and Drug Development

While specific biological activities of **3-iodophenyl acetate** are not extensively documented, its structural motifs are of interest in medicinal chemistry.<sup>[6]</sup> The incorporation of an iodine atom into a molecule can significantly influence its pharmacokinetic and pharmacodynamic properties.<sup>[7]</sup> Iodinated compounds are utilized in various therapeutic agents and as contrast agents in medical imaging.<sup>[7]</sup>

The phenyl acetate moiety is also found in a range of biologically active compounds.<sup>[3]</sup> Therefore, **3-iodophenyl acetate** can be considered a valuable intermediate for the synthesis of novel compounds with potential therapeutic applications. Its utility as a precursor in the synthesis of stilbene derivatives, for instance, has been demonstrated.<sup>[4]</sup>



[Click to download full resolution via product page](#)

Logical flow of **3-iodophenyl acetate**'s utility in research.

## Safety and Handling

**3-Iodophenyl acetate** is classified as a hazardous substance. It is reported to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.<sup>[1]</sup> It should be stored in a cool, dry, and well-ventilated area, away from strong oxidizing agents.<sup>[1]</sup>

This technical guide serves as a foundational resource for researchers interested in **3-iodophenyl acetate**. Further investigation into its experimental properties and biological activities is warranted to fully elucidate its potential in various scientific domains.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. 42861-71-2 CAS MSDS (3-IODOPHENYL ACETATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. studentsrepo.um.edu.my [studentsrepo.um.edu.my]
- 5. arborpharmchem.com [arborpharmchem.com]
- 6. jocpr.com [jocpr.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [3-Iodophenyl Acetate: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1338775#3-iodophenyl-acetate-chemical-properties\]](https://www.benchchem.com/product/b1338775#3-iodophenyl-acetate-chemical-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)